

Application Note: Solubility of Fmoc-Sta(3S,4S)-OH in Common SPPS Solvents

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Compound of Interest

Compound Name: Fmoc-Sta(3S,4S)-OH

Cat. No.: B15197714

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Introduction

Fmoc-Sta(3S,4S)-OH, also known as Fmoc-Statine, is an unnatural amino acid derivative crucial in the synthesis of protease inhibitors, particularly those targeting aspartic proteases.[1] Its incorporation into peptide chains can confer resistance to enzymatic degradation, a desirable property in therapeutic peptide development. In Solid-Phase Peptide Synthesis (SPPS), the solubility of protected amino acids in the reaction solvents is a critical factor for ensuring efficient and complete coupling reactions.[2] Poor solubility can lead to incomplete reactions, resulting in deletion sequences and challenging purifications. This application note provides a summary of the solubility of **Fmoc-Sta(3S,4S)-OH** in commonly used SPPS solvents and a detailed protocol for determining its solubility.

Data Summary

The solubility of **Fmoc-Sta(3S,4S)-OH** was evaluated in three common SPPS solvents: N,N-Dimethylformamide (DMF), N-Methyl-2-pyrrolidone (NMP), and Dichloromethane (DCM). The quantitative data is summarized in the table below.

Solvent	Chemical Formula	Molar Mass (g/mol)	Boiling Point (°C)	Solubility of Fmoc-Sta(3S,4S)-OH
N,N-Dimethylformamide (DMF)	C ₃ H ₇ NO	73.09	153	Soluble. A 0.5 M solution can be prepared by dissolving 1 mmole in 2 ml of DMF.[3][4]
N-Methyl-2-pyrrolidone (NMP)	C ₅ H ₉ NO	99.13	202	Expected to be readily soluble, similar to other Fmoc-protected hydrophobic amino acids.[5]
Dichloromethane (DCM)	CH ₂ Cl ₂	84.93	40	Expected to have limited solubility, as is common for many Fmoc-protected amino acids.[6][7]

Note: Specific quantitative solubility data for **Fmoc-Sta(3S,4S)-OH** in NMP and DCM is not readily available. The information provided is based on the general solubility of structurally similar Fmoc-protected amino acids such as Fmoc-L-leucine, Fmoc-L-isoleucine, and Fmoc-L-valine.[5][6][7][8] It is recommended to experimentally verify the solubility for specific applications.

Experimental Protocols

A detailed protocol for determining the solubility of **Fmoc-Sta(3S,4S)-OH** is provided below. This protocol can be adapted for other protected amino acids.

Objective: To determine the saturation solubility of **Fmoc-Sta(3S,4S)-OH** in a given SPPS solvent.

Materials:

- **Fmoc-Sta(3S,4S)-OH** (CAS: 158257-40-0)[[8](#)]
- N,N-Dimethylformamide (DMF), SPPS grade
- N-Methyl-2-pyrrolidone (NMP), SPPS grade
- Dichloromethane (DCM), SPPS grade
- Analytical balance
- Vortex mixer
- Sonicator
- Thermostatic shaker
- Microcentrifuge
- Calibrated micropipettes
- Glass vials with screw caps
- Syringe filters (0.2 μm , PTFE)
- Evaporating dish or pre-weighed vial
- Vacuum oven or desiccator

Protocol: Gravimetric Method

- Preparation: Accurately weigh a small amount of **Fmoc-Sta(3S,4S)-OH** (e.g., 10-20 mg) into a clean, dry, and pre-weighed glass vial. Record the exact mass.
- Solvent Addition: Add a small, precise volume of the desired SPPS solvent (e.g., 100 μL) to the vial.

- **Mixing:** Tightly cap the vial and vortex for 1-2 minutes. If the solid does not completely dissolve, proceed to the next step.
- **Sonication:** Place the vial in a sonicator bath for up to 5 minutes to aid dissolution.^[9]
- **Equilibration:** If the solid is still not fully dissolved, place the vial in a thermostatic shaker at a constant temperature (e.g., 25 °C) for an extended period (e.g., 24 hours) to ensure equilibrium is reached. This allows for the determination of the saturation solubility.
- **Incremental Solvent Addition:** If the solid remains undissolved after equilibration, add another small, precise volume of the solvent (e.g., 50 µL), and repeat steps 3-5. Continue this process until the solid is completely dissolved.
- **Observation of Saturation:** The point at which the solid completely dissolves provides an approximate solubility. For a more precise measurement of saturation solubility, ensure an excess of solid is present after the equilibration step.
- **Sample Collection:** Once equilibrium is reached with excess solid present, allow the vial to stand undisturbed for the solid to settle. Carefully withdraw a known volume of the supernatant (e.g., 100 µL) using a calibrated micropipette, ensuring no solid particles are transferred. For best results, filter the supernatant through a 0.2 µm syringe filter.
- **Solvent Evaporation:** Transfer the collected supernatant to a pre-weighed evaporating dish or vial. Carefully evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature below the boiling point of the solvent.
- **Mass Determination:** Once the solvent is completely evaporated, weigh the dish or vial containing the dried solute.
- **Calculation:** Calculate the solubility using the following formula:

$$\text{Solubility (mg/mL)} = (\text{Mass of dried solute}) / (\text{Volume of supernatant collected})$$

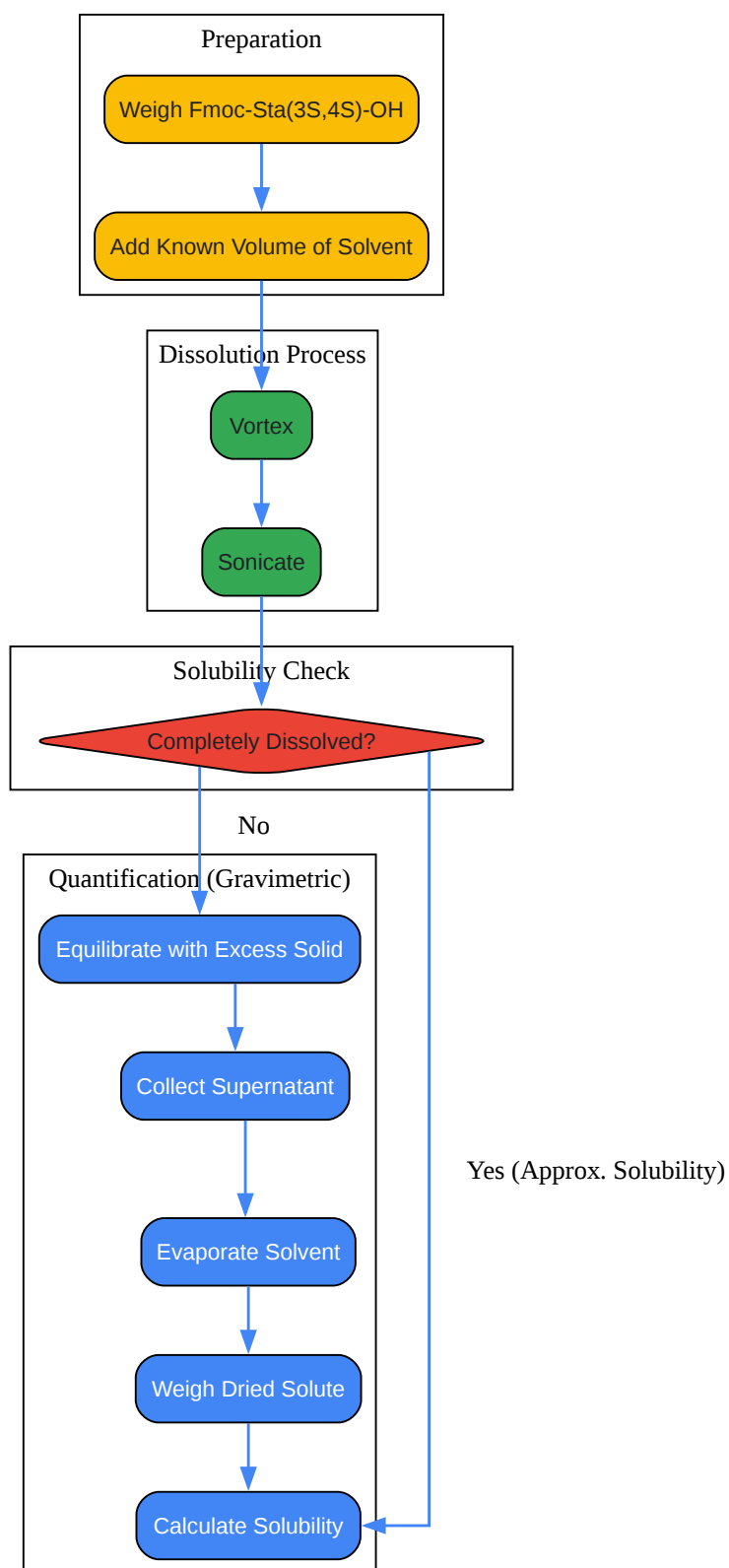
$$\text{Solubility (M)} = (\text{Mass of dried solute} / \text{Molecular Weight of } \mathbf{Fmoc\text{-}Sta(3S,4S)\text{-}OH}) / (\text{Volume of supernatant collected in L})$$

$$(\text{Molecular Weight of } \mathbf{Fmoc\text{-}Sta(3S,4S)\text{-}OH} = 397.47 \text{ g/mol})^{[10]}$$

Visual Inspection Method (for rapid estimation):

- Weigh a known mass of **Fmoc-Sta(3S,4S)-OH** into a clear glass vial.
- Add a known volume of the solvent.
- Vortex and sonicate as described above.
- Visually inspect the solution against a dark background. A clear solution with no visible particles indicates complete dissolution. If the solution is cloudy or contains suspended particles, the compound is not fully dissolved at that concentration.^[9]

Experimental Workflow



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